

1-Chloropropane CAS number 540-54-5 characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloropropane

Cat. No.: B146392

[Get Quote](#)

An In-depth Technical Guide to the Characterization of **1-Chloropropane** (CAS Number: 540-54-5)

Audience: Researchers, scientists, and drug development professionals.

This technical guide offers a comprehensive overview of the characterization of **1-chloropropane** (CAS: 540-54-5), a versatile alkyl halide used as a solvent and intermediate in organic synthesis. The document details its physicochemical properties, spectral data, and key analytical procedures, providing a foundational resource for laboratory applications.

Core Physicochemical Properties

The fundamental physical and chemical properties of **1-chloropropane** are essential for its proper handling, storage, and application in experimental settings.

Property	Value
CAS Number	540-54-5
Molecular Formula	C ₃ H ₇ Cl
Molecular Weight	78.54 g/mol
Appearance	Colorless liquid
Density	0.892 g/cm ³ at 20°C
Boiling Point	47.2 °C
Melting Point	-122.8 °C
Flash Point	-17.8 °C
Solubility in Water	0.27 g/100 mL at 20°C
Refractive Index (n ²⁰ /D)	1.3886

Spectral Characterization Data

Spectral analysis is critical for the unambiguous identification and purity assessment of **1-chloropropane**. The following tables summarize its characteristic spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
¹ H	CDCl ₃	3.53	Triplet	6.7	-CH ₂ Cl
1.83	Sextet	6.9	-CH ₂ -		
1.07	Triplet	7.4	-CH ₃		
¹³ C	CDCl ₃	46.8	-	-	-CH ₂ Cl
25.9	-	-	-CH ₂ -		
11.2	-	-	-CH ₃		

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
2968, 2878	Strong	C-H (sp ³) stretching
1465	Medium	-CH ₂ - scissoring
1383	Medium	-CH ₃ symmetric bending
735	Strong	C-Cl stretching

Mass Spectrometry (MS)

m/z	Relative Intensity (%)	Assignment
78/80	30/10	[M] ⁺ (Molecular ion, ³⁵ Cl/ ³⁷ Cl isotopes)
43	100	[C ₃ H ₇] ⁺ (Propyl cation)
42	80	[C ₃ H ₆] ⁺ (Propene radical cation)
41	65	[C ₃ H ₅] ⁺ (Allyl cation)

Experimental Protocols

Detailed and validated experimental protocols are necessary for the accurate and reproducible characterization of **1-chloropropane**.

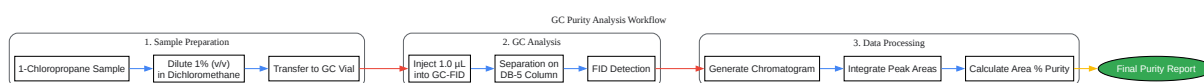
Purity Determination by Gas Chromatography (GC)

Objective: To quantify the purity of a **1-chloropropane** sample and identify potential volatile impurities.

Methodology:

- Instrumentation: Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: DB-5 (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID x 0.25 µm film thickness.

- Carrier Gas: Helium, with a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
 - Initial Temperature: 40°C, hold for 5 minutes.
 - Ramp: Increase at 10°C/min to 100°C.
 - Final Hold: Hold at 100°C for 2 minutes.
- Injector:
 - Temperature: 250°C.
 - Mode: Split (100:1 ratio).
 - Injection Volume: 1.0 µL.
- Detector (FID):
 - Temperature: 280°C.
- Sample Preparation: Prepare a 1% (v/v) solution of **1-chloropropane** in a suitable solvent (e.g., dichloromethane).
- Data Analysis: Purity is determined by area percent calculation. The area of the **1-chloropropane** peak is divided by the total area of all peaks in the chromatogram.



[Click to download full resolution via product page](#)

Workflow for GC-based purity determination of **1-chloropropane**.

Water Content Determination by Karl Fischer Titration

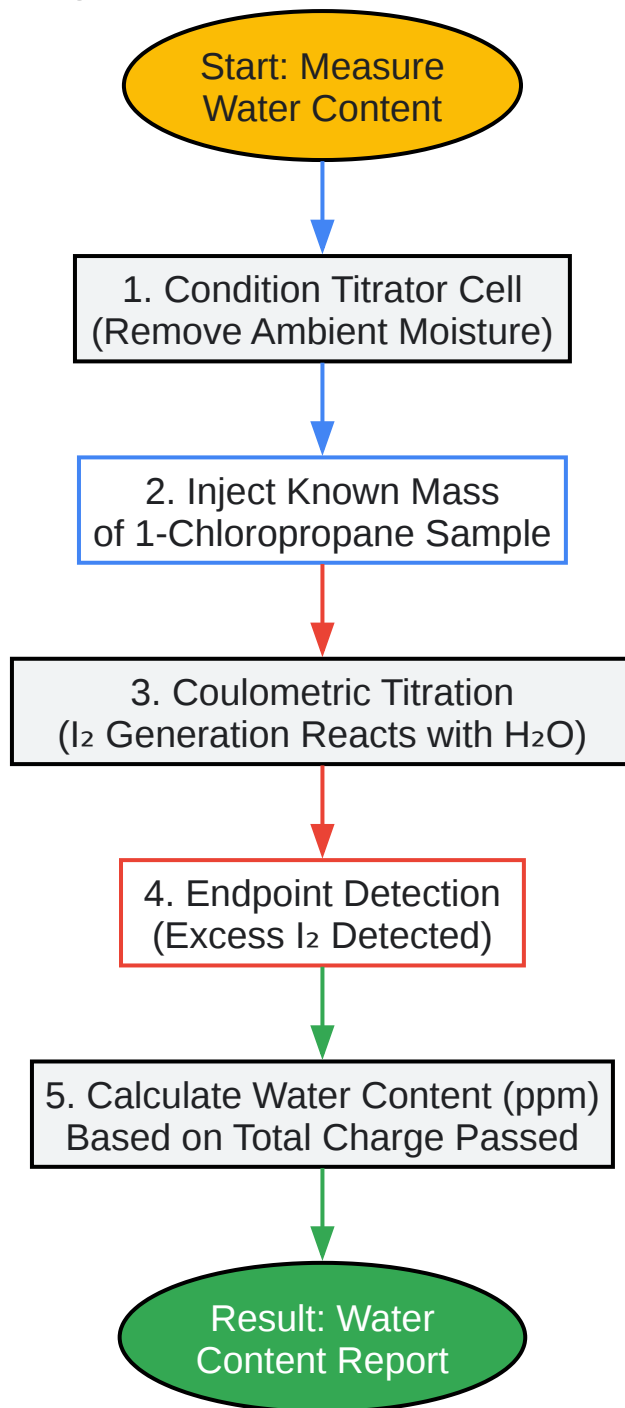
Objective: To accurately measure the water content (in ppm or %) in a **1-chloropropane** sample, as water can interfere with many chemical reactions.

Methodology:

- Instrumentation: A coulometric Karl Fischer titrator is preferred for its high sensitivity to low water levels.
- Reagents: Anhydrous methanol (as a solvent), and a commercial coulometric Karl Fischer reagent (anolyte).
- Titrator Preparation:
 - Fill the titration cell with the anolyte.
 - Condition the cell by running the titrator until a stable, low drift rate is achieved (typically $<10 \mu\text{g/min}$). This ensures the removal of any ambient moisture.
- Sample Analysis:
 - Using a gas-tight syringe, accurately draw a known volume (e.g., 1.0 mL) of the **1-chloropropane** sample.
 - Inject the sample directly into the conditioned titration cell below the surface of the reagent.
 - The titrator automatically begins the titration. Iodine is electrochemically generated to react with the water present in the sample.
 - The instrument detects the endpoint and calculates the total amount of water in micrograms (μg).
- Calculation:

- Determine the mass of the sample injected by multiplying the volume by its density (0.892 g/mL).
- Calculate the water content in parts per million (ppm):
 - $\text{ppm} = (\mu\text{g of water detected} / \text{mass of sample in g})$

Logical Flow for Karl Fischer Titration



[Click to download full resolution via product page](#)

Logical workflow for water content analysis via Karl Fischer titration.

- To cite this document: BenchChem. [1-Chloropropane CAS number 540-54-5 characterization]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b146392#1-chloropropane-cas-number-540-54-5-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com